

# Iron(III) Bromide Stability & Decomposition

## Technical Support Center

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### Compound of Interest

Compound Name: *iron(III)bromide*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and decomposition of iron(III) bromide ( $\text{FeBr}_3$ ) when exposed to air and light.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause iron(III) bromide to decompose?

A1: Iron(III) bromide is sensitive to three main environmental factors:

- **Moisture (Air):** Due to its hygroscopic nature, it readily absorbs moisture from the atmosphere, leading to hydrolysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Light:** Exposure to light, particularly UV wavelengths, can induce photodecomposition.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- **Heat:** Elevated temperatures, especially above  $200^\circ\text{C}$ , will cause thermal decomposition.[\[4\]](#)[\[7\]](#)

Q2: What are the visible signs of iron(III) bromide decomposition?

A2: Decomposition can be identified by a few visible cues. The color of pure, anhydrous iron(III) bromide is typically a dark red or reddish-brown crystalline powder.[\[1\]](#)[\[3\]](#)[\[4\]](#) Upon decomposition or hydration, you may observe:

- A color change to a more yellowish-beige or brown-red powder.[\[1\]](#)[\[5\]](#)
- The material becoming sticky or clumpy as it absorbs moisture.
- The faint, sharp odor of bromine, indicating its release as a gas.

Q3: What are the decomposition products of iron(III) bromide under different conditions?

A3: The decomposition products vary depending on the conditions:

- In Air and Light: It partially decomposes to iron(II) bromide ( $\text{FeBr}_2$ ) and elemental bromine ( $\text{Br}_2$ ).[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- With Moisture: It reacts with water to form hydrobromic acid ( $\text{HBr}$ ) and iron oxides.[\[2\]](#)
- Upon Heating: Above  $200^\circ\text{C}$ , it decomposes into iron(II) bromide ( $\text{FeBr}_2$ ) and bromine ( $\text{Br}_2$ ).[\[7\]](#)

Q4: How should I properly store anhydrous iron(III) bromide to ensure its stability?

A4: To maintain the integrity of anhydrous iron(III) bromide, it is crucial to store it in a cool, dry environment, protected from light.[\[1\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#) The ideal storage conditions involve:

- A tightly sealed container, preferably made of amber glass.
- Storage under an inert atmosphere, such as nitrogen or argon.[\[1\]](#)[\[8\]](#)
- Placement in a desiccator to minimize exposure to moisture.

## Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Color Change (Dark Red to Yellow/Brown)	Exposure to air and light leading to partial decomposition and hydration. [1][3][6]	1. Immediately transfer the reagent to a dry, inert atmosphere (glovebox or glove bag).2. Protect the container from light by wrapping it in aluminum foil or placing it in a light-blocking secondary container.3. For future use, handle the material exclusively under inert and anhydrous conditions.
Inconsistent Experimental Results	Use of partially decomposed iron(III) bromide, which can alter its catalytic activity or stoichiometry.	1. Visually inspect the reagent for signs of decomposition.2. If decomposition is suspected, consider purifying the iron(III) bromide by sublimation.[1][3][5]3. Alternatively, procure a fresh, unopened batch of the reagent.
Aqueous Solution is Highly Acidic	Hydrolysis of iron(III) bromide in water, forming hydrobromic acid.[2][4]	This is an expected property. If a neutral pH is required for your reaction, this reagent may not be suitable for aqueous applications without buffering. Consider alternative non-aqueous solvent systems.
Formation of a Precipitate in Solution	Reaction with atmospheric moisture to form insoluble iron oxides/hydroxides.[2]	1. Ensure all solvents are anhydrous before use.2. Perform all manipulations and reactions under an inert atmosphere (e.g., nitrogen or argon).

## Quantitative Data Summary

While specific kinetic data for decomposition under various light intensities and humidity levels are not readily available in the provided search results, the following table summarizes the key decomposition parameters.

Parameter	Value / Description	Source(s)
Thermal Decomposition Temperature	> 200 °C	<a href="#">[4]</a> <a href="#">[7]</a>
Decomposition Products (Thermal)	Iron(II) bromide (FeBr <sub>2</sub> ) and Bromine (Br <sub>2</sub> )	<a href="#">[7]</a>
Decomposition Products (Air/Light)	Iron(II) bromide (FeBr <sub>2</sub> ) and Bromine (Br <sub>2</sub> )	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Decomposition Products (Moisture)	Hydrobromic acid and iron oxides	<a href="#">[2]</a>
Appearance (Anhydrous)	Dark red or reddish-brown crystalline solid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance (Decomposed/Hydrated)	White to yellow-beige powder	<a href="#">[1]</a> <a href="#">[5]</a>
Hygroscopicity	Highly hygroscopic	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

### Protocol 1: Anhydrous Handling of Iron(III) Bromide

This protocol outlines the steps for safely handling iron(III) bromide to prevent decomposition.

- **Preparation:** Move a sealed container of iron(III) bromide, along with all necessary glassware and reagents, into a nitrogen-filled glovebox. Ensure all glassware is oven-dried and cooled under vacuum before being introduced into the glovebox.
- **Inert Atmosphere:** Allow the container to equilibrate to the glovebox atmosphere for at least 30 minutes before opening.

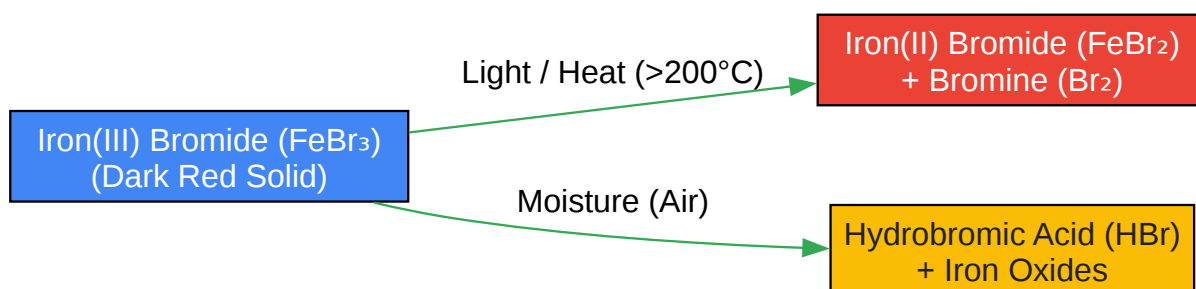
- **Weighing and Dispensing:** Carefully open the container and weigh the desired amount of iron(III) bromide in a tared vial. Work swiftly to minimize the time the bulk material is exposed.
- **Sealing:** Tightly reseal the main container. Consider purging the headspace with inert gas before sealing.
- **Dissolution:** If dissolving, add an anhydrous solvent to the weighed iron(III) bromide in the reaction vessel under the inert atmosphere.
- **Reaction Setup:** Seal the reaction vessel before removing it from the glovebox. Maintain a positive pressure of inert gas throughout the experiment.

#### Protocol 2: Purification by Sublimation

This method can be used to purify partially decomposed iron(III) bromide.

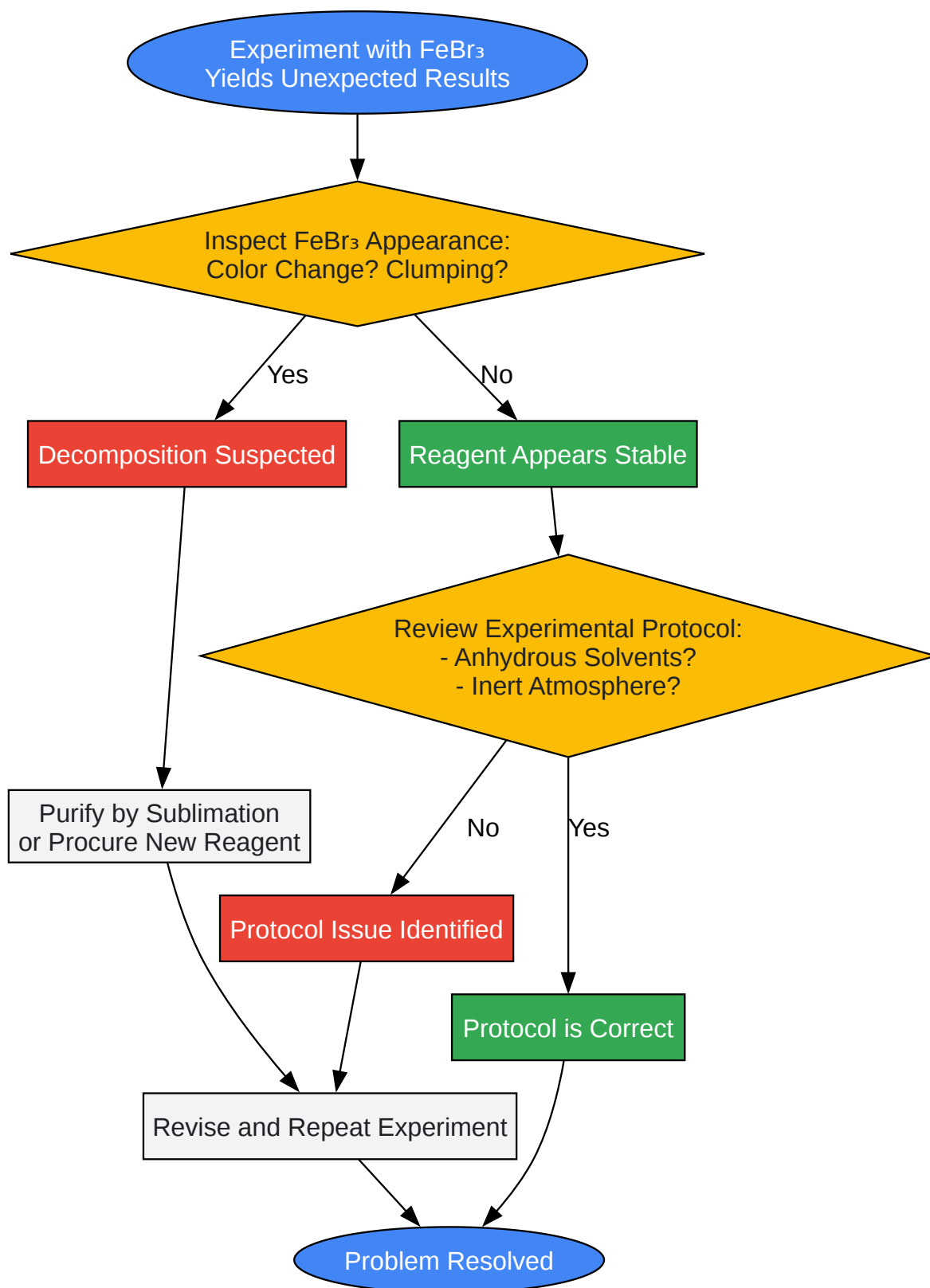
- **Apparatus Setup:** Place the impure iron(III) bromide in a sublimation apparatus.
- **Vacuum:** Evacuate the apparatus to a high vacuum.
- **Heating:** Gently heat the apparatus. Iron(III) bromide will sublime and deposit as pure crystals on the cold finger or cooler parts of the apparatus. A temperature of 120-200°C is suggested.<sup>[1][3][5]</sup>
- **Collection:** Once sublimation is complete, allow the apparatus to cool to room temperature under vacuum.
- **Inert Transfer:** Transfer the purified crystals to a clean, dry storage vessel inside a glovebox.

## Visualizations



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Caption: Decomposition pathways of iron(III) bromide.



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Caption: Troubleshooting workflow for experiments using iron(III) bromide.

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